

Proper Disposal of 4-Biphenylmethanol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Biphenylmethanol

Cat. No.: B1213676

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the protection of personnel and the ecosystem. This guide provides detailed procedures for the proper disposal of **4-Biphenylmethanol**, tailored for researchers, scientists, and drug development professionals.

While **4-Biphenylmethanol** is not classified as hazardous by the 2012 OSHA Hazard Communication Standard, it is crucial to handle its disposal with care to mitigate any potential risks.^[1] Thermal decomposition of this compound can lead to the release of irritating gases and vapors.^{[1][2]}

Disposal Procedures

The recommended method for the disposal of **4-Biphenylmethanol** is through a licensed hazardous waste disposal company.

Step 1: Waste Identification and Segregation

- **Solid Waste:** Collect pure or substantially pure **4-Biphenylmethanol** in a designated, well-sealed, and clearly labeled container.
- **Solutions:** If **4-Biphenylmethanol** is in a solvent, it should be collected in a compatible, sealed, and labeled solvent waste container. Segregate halogenated and non-halogenated solvent waste streams as per your institution's guidelines.

- Contaminated Labware: Items such as gloves, weighing paper, and pipette tips that are contaminated with **4-Biphenylmethanol** should be double-bagged in durable, labeled plastic bags and disposed of as solid hazardous waste.

Step 2: Packaging and Labeling

- Ensure all waste containers are in good condition and have secure, tight-fitting caps.
- Clearly label each container with "Hazardous Waste," the full chemical name "**4-Biphenylmethanol**," its concentration, and the approximate quantity.
- Include the accumulation start date on the label.

Step 3: Storage

- Store waste containers in a designated, well-ventilated, and cool, dry area away from incompatible materials and sources of ignition.[\[2\]](#)
- Ensure the storage area is secure and accessible only to authorized personnel.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EH&S) department or a certified hazardous waste disposal contractor to schedule a pickup.
- Follow their specific instructions for packaging and transportation preparation. An alternative disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#) However, this should only be performed by qualified professionals in a licensed facility.

Quantitative Data

The following table summarizes key quantitative data for **4-Biphenylmethanol**:

Property	Value
Molecular Formula	C13H12O
Molecular Weight	184.23 g/mol
Melting Point/Range	101 - 105 °C / 213.8 - 221 °F
Boiling Point/Range	No information available
Flash Point	No information available

Experimental Protocols

Accidental Release Measures:

In the event of a spill, ensure adequate ventilation and use personal protective equipment.^[2]

Sweep up the solid material and shovel it into a suitable, labeled container for disposal.^{[1][2]}

Avoid generating dust.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **4-Biphenylmethanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **4-Biphenylmethanol** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. orgchemboulder.com [orgchemboulder.com]
- 3. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Proper Disposal of 4-Biphenylmethanol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213676#4-biphenylmethanol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

